

Process Safety Management Guide: Methyl 5-(hydroxymethyl)thiazole-4-carboxylate

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Compound of Interest

Compound Name: Methyl 5-(hydroxymethyl)thiazole-4-carboxylate

Cat. No.: B11807833

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Introduction & Chemical Identity

Methyl 5-(hydroxymethyl)thiazole-4-carboxylate is a specialized heterocyclic intermediate used primarily in the synthesis of advanced pharmaceutical ingredients (APIs), including cephalosporin antibiotics (e.g., Cefditoren analogs) and antiretroviral protease inhibitors. Its dual functionality—a reactive methyl ester at the C4 position and a primary alcohol at the C5 position—makes it a versatile but sensitive building block.

Due to the limited availability of direct toxicological data for this specific methyl ester, this guide synthesizes safety protocols based on its Ethyl Analog (CAS 912639-93-1) and the parent Carboxylic Acid (CAS 188891-43-2), applying the principle of conservative read-across.

Chemical Profile

Property	Specification
Systematic Name	Methyl 5-(hydroxymethyl)-1,3-thiazole-4-carboxylate
CAS Number (Analog)	912639-93-1 (Ethyl ester analog); 188891-43-2 (Parent Acid)
Molecular Formula	C ₆ H ₇ NO ₃ S
Molecular Weight	173.19 g/mol
Physical State	White to pale yellow solid (crystalline powder)
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water.[1][2][3]
Key Functionalities	Thiazole ring (aromatic), Methyl Ester (electrophile), Hydroxymethyl (nucleophile/oxidizable).

Hazard Characterization (GHS Classification)

While not classified as a "High Hazard" substance (e.g., explosive or pyrophoric), this compound presents significant health risks typical of functionalized thiazoles.

Primary Hazards

- Skin Corrosion/Irritation (Category 2): Causes skin irritation (H315).[3] The thiazole nitrogen can act as a Lewis base, potentially interacting with skin proteins.
- Serious Eye Damage/Irritation (Category 2A): Causes serious eye irritation (H319).[3] Dust or solutions can cause severe conjunctival redness and pain.
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation (H335).[3] Inhalation of dust is the primary route of exposure.

Secondary Risks (Stability)

- Thermal Decomposition: Emits toxic fumes of Nitrogen Oxides (NO_x) and Sulfur Oxides (SO_x) upon combustion.
- Oxidation Sensitivity: The C5-hydroxymethyl group is susceptible to oxidation to the corresponding aldehyde (a potential sensitizer) if exposed to air/light over prolonged periods.

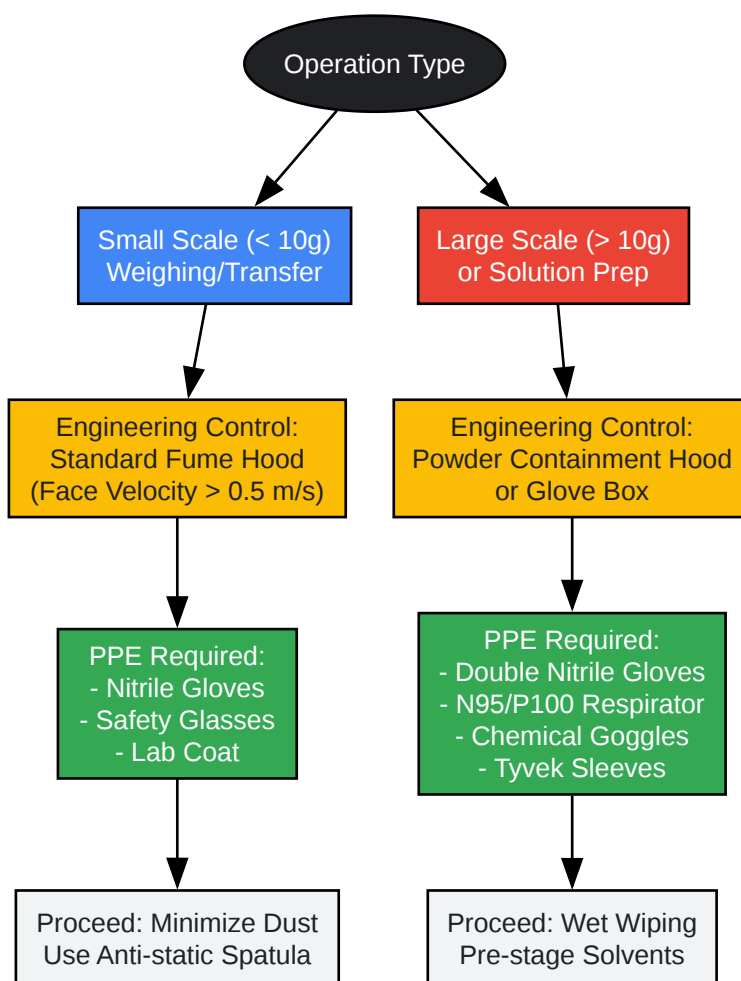
Engineering Controls & Personal Protective Equipment (PPE)[6]

Effective containment is the first line of defense. The following decision matrix dictates the required controls based on operation scale.

PPE Selection Rationale

- Gloves: Nitrile (0.11 mm minimum) is recommended for solid handling. If dissolved in halogenated solvents (DCM), use PVA or Silver Shield laminates, as nitrile degrades rapidly in DCM.
- Respiratory: A P95/P100 particulate respirator is mandatory for open weighing to prevent inhalation of the irritant dust.

DOT Diagram: PPE & Handling Decision Tree



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Figure 1: Decision matrix for selecting engineering controls and PPE based on operational scale.

Storage & Stability Protocols

The stability of **Methyl 5-(hydroxymethyl)thiazole-4-carboxylate** is compromised by moisture (ester hydrolysis) and oxygen (alcohol oxidation).

Storage Conditions

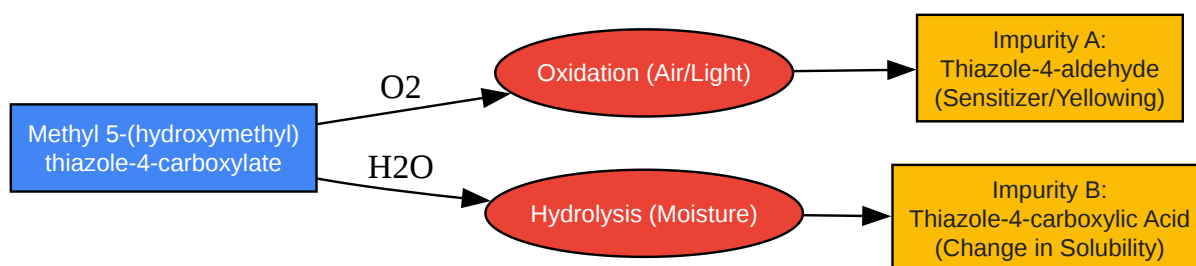
- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). The hydroxymethyl group can slowly oxidize to the aldehyde, which typically yellows the solid.

- Container: Amber glass vials with Teflon-lined caps to prevent light degradation and moisture ingress.

Degradation Pathways

Understanding why we store it this way is crucial for troubleshooting purity issues.

DOT Diagram: Degradation Pathways



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Figure 2: Primary degradation pathways necessitating inert storage and moisture control.

Emergency Response Procedures

Fire Fighting

- Media: Use dry chemical, CO₂, or alcohol-resistant foam.[3][4] Do NOT use a solid water stream, as it may scatter the molten material.[3]
- Hazardous Combustion: Fire will release Sulfur Oxides (SO_x) and Nitrogen Oxides (NO_x).[5] Firefighters must wear full SCBA.

Accidental Release (Spill)[6]

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don N95 respirator and double gloves.
- Containment: Do not dry sweep. Dampen the solid with a chemically inert solvent (e.g., heptane or PEG) to suppress dust, or use a HEPA-filtered vacuum.

- Neutralization: No specific neutralization is required; treat as hazardous organic waste.
- Clean-up: Wipe surfaces with 70% Ethanol followed by soap and water to remove oily residues.

Waste Disposal

- Classification: Hazardous Chemical Waste (Organic).
- Method: Dissolve in a combustible solvent (if not already in solution) and incinerate in a chemical incinerator equipped with an afterburner and scrubber.
- Note: The scrubber is critical to neutralize SO_x emissions generated from the thiazole sulfur.
- Do NOT: Do not discharge into drains or sewer systems.[4]

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